

Proper Disposal of AZ5576: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ5576

Cat. No.: B10854754

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For immediate use by researchers, scientists, and drug development professionals, this document provides essential safety and logistical information for the proper disposal of **AZ5576**. Adherence to these procedures is critical for maintaining laboratory safety and ensuring regulatory compliance. Given that a specific Safety Data Sheet (SDS) for **AZ5576** is not readily available, it is imperative to handle this potent and highly selective CDK9 inhibitor with the utmost caution, following best practices for the disposal of hazardous chemical waste.

Summary of Key Disposal Principles

All waste materials containing **AZ5576**, including the pure compound, solutions, and contaminated laboratory equipment, must be treated as hazardous chemical waste. Under no circumstances should this material be disposed of in regular trash or down the drain.

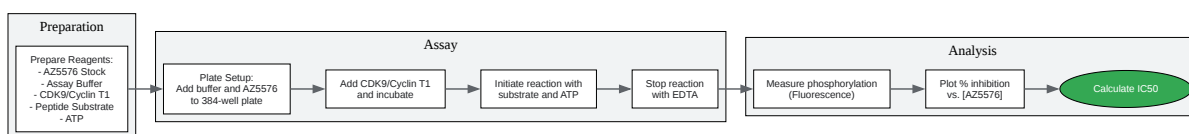
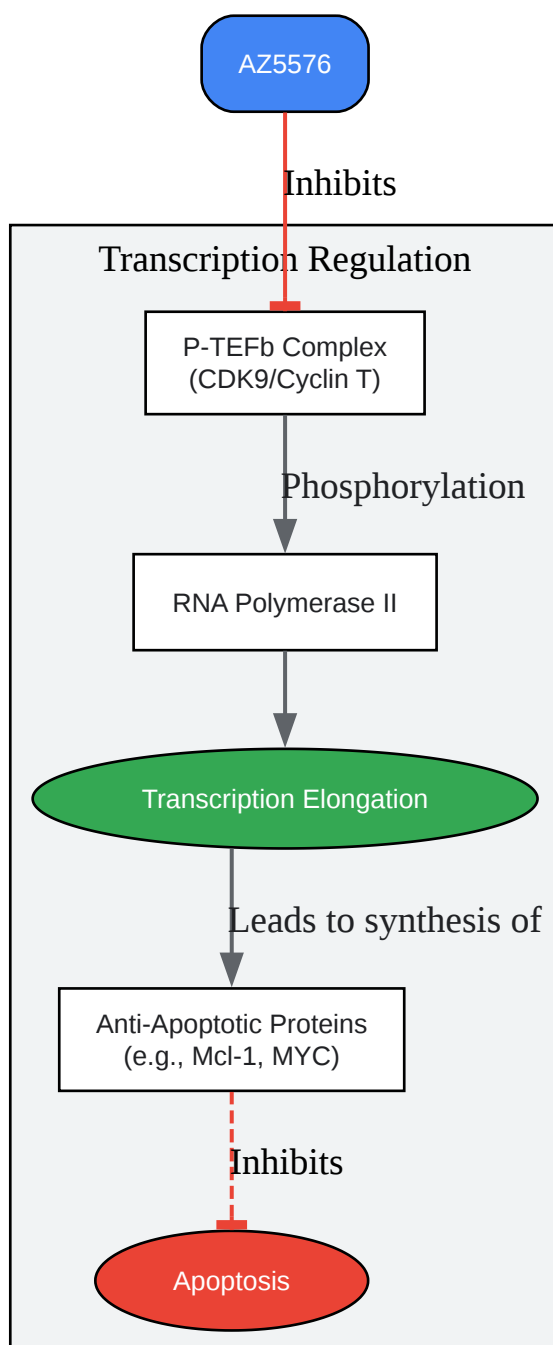
Quantitative Data

For ease of reference, the key quantitative and identifying information for **AZ5576** is summarized in the table below.

Identifier	Value	Reference
CAS Number	2751721-40-9	[1] [2] [3]
Molecular Formula	C21H24FN3O3	[1] [2]
Formula Weight	385.43	[1] [2]
IC50 (CDK9)	<5 nM	[2] [3]
Solubility in DMSO	125 mg/mL (324.31 mM)	[1] [2]

Signaling Pathway Inhibition

AZ5576 is a potent inhibitor of Cyclin-Dependent Kinase 9 (CDK9). CDK9 is a key component of the positive transcription elongation factor b (P-TEFb) complex. This complex plays a crucial role in the regulation of gene transcription by phosphorylating the C-terminal domain of RNA polymerase II (Pol II), which releases it from a paused state and allows for transcriptional elongation. By inhibiting CDK9, **AZ5576** prevents this phosphorylation event, leading to a halt in the transcription of short-lived anti-apoptotic proteins and ultimately inducing apoptosis in cancer cells.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)



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